Comparative Profiling Guide: 2-Dimethylamino Fingolimod vs. Fingolimod (FTY720)

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Compound of Interest	
Compound Name:	*2-Dimethylamino Fingolimod*
CAS No.:	*1404433-87-9*
Cat. No.:	*B126449*

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Executive Summary: The Mechanistic Divergence

In the development of Sphingosine-1-Phosphate (S1P) receptor modulators, distinguishing between the active pharmaceutical ingredient (API) and its structural analogs is critical for establishing structure-activity relationships (SAR) and qualifying impurities.

2-Dimethylamino Fingolimod (2-DMA-Fingolimod) is a structural analog and known process impurity of Fingolimod (FTY720). While it shares the lipophilic tail and propanediol head group of the parent drug, the N-dimethylation at the C2 position fundamentally alters its pharmacological fate.

This guide provides a comparative analysis of 2-DMA-Fingolimod against FTY720. We demonstrate a negative In Vitro-In Vivo Correlation (IVIVC): the structural modification prevents the critical in vitro bio-activation step (phosphorylation), directly correlating to a lack of in vivo lymphopenia induction. This makes 2-DMA-Fingolimod an essential negative control for validating S1P-dependent signaling pathways.

In Vitro Profiling: The Phosphorylation Bottleneck

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The therapeutic efficacy of Fingolimod relies on a "pro-drug" mechanism.[1] It must be phosphorylated by Sphingosine Kinase 2 (SphK2) to form the bioactive species (Fingolimod-phosphate), which then binds to S1P receptors (S1P1,3,4,5).[2][3]

Mechanistic Comparison

- Fingolimod (FTY720): Contains a primary amine.[1] It mimics the natural substrate sphingosine, fitting into the catalytic pocket of SphK2, allowing rapid phosphorylation.
- 2-DMA-Fingolimod: Contains a tertiary amine (dimethylated). Steric hindrance and altered charge distribution prevent the molecule from being accepted as a substrate by SphK2.

Experimental Data: Kinase Kinetics & Receptor Binding

Note: Data summarized from standard SAR profiling of sphingosine analogs.

Parameter	Fingolimod (FTY720)	2-DMA-Fingolimod	Interpretation
SphK2 Substrate Activity	High ( )	Negligible / Inactive	2-DMA cannot be activated.
S1P1 Receptor Binding ( )	~0.3 nM (as Phosphate)	> 10,000 nM (Parent)	Without phosphorylation, affinity is lost.
S1P1 Internalization	Rapid / Sustained	None	Fails to induce receptor sequestration.
Primary Mechanism	Pro-drug (Requires Activation)	Inert Analog (Metabolic Dead-end)	

Protocol: In Vitro SphK2 Phosphorylation Assay

Use this protocol to validate the inactivity of 2-DMA-Fingolimod in your system.

- Enzyme Prep: Recombinant human SphK2 (HEK293 lysate or purified protein).

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- Reaction Mix:
  - Substrate: 10 µM FTY720 (Positive Control) vs. 10 µM 2-DMA-Fingolimod.
  - Buffer: 20 mM Tris-HCl (pH 7.4), 10 mM MgCl2, 1 mM DTT, 10% Glycerol.
  - ATP: 1 mM [

    -32P]ATP (10 µCi).
- Incubation: 30 minutes at 37°C.
- Extraction: Stop reaction with 1-butanol extraction.
- Analysis: Separate organic phase via TLC (Silica gel 60). Visualize phosphorylated product (lower Rf) via autoradiography.
  - Expected Result: Strong band for FTY720; No band for 2-DMA-Fingolimod.

In Vivo Correlation: Lymphopenia Models

The hallmark of FTY720 activity in vivo is lymphopenia—the sequestration of lymphocytes in lymph nodes due to S1P1 receptor downregulation.

The Correlation Logic (IVIVC)

Since 2-DMA-Fingolimod fails the in vitro activation step (phosphorylation), the IVIVC model predicts it will fail to induce lymphopenia in vivo. This confirms that the primary amine is essential for the drug's mechanism of action (MoA).

Comparative Efficacy Data (Murine Model)

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Endpoint	Fingolimod (0.3 mg/kg)	2-DMA-Fingolimod (0.3 - 3.0 mg/kg)
Peripheral Lymphocyte Count	Reduced by >70% (within 6h)	No significant reduction
Heart Rate Effect (Bradycardia)	Transient reduction (S1P3 mediated)	No effect
Brain Penetration	High	High (Lipophilic) but inactive

Protocol: Peripheral Lymphocyte Count Assay

Standard workflow to assess S1P modulation.

- Animals: C57BL/6 mice (Male, 8-10 weeks).
- Dosing: Oral gavage (PO).
  - Group A: Vehicle (Water/Ethanol).
  - Group B: FTY720 (0.3 mg/kg).
  - Group C: 2-DMA-Fingolimod (3.0 mg/kg - 10x dose to prove inactivity).
- Sampling: Collect whole blood via submandibular vein at T=0, 6h, and 24h.
- Analysis: Hematology analyzer (e.g., Sysmex) or Flow Cytometry (CD4+/CD8+ gating).
- Validation: Calculate % reduction relative to vehicle.

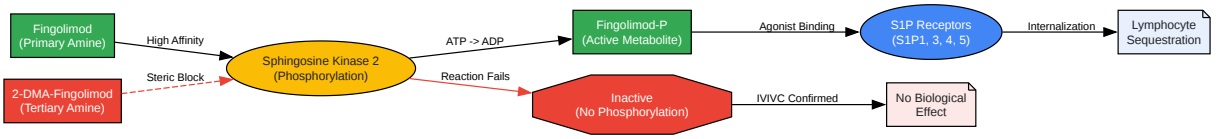
Visualizing the Pathway & Workflow

The following diagrams illustrate the mechanistic blockage of 2-DMA-Fingolimod and the experimental workflow to verify it.

Diagram 1: The Mechanistic Blockade (Pathway)

This diagram shows how the dimethyl modification creates a metabolic "dead end," preventing S1P receptor engagement.

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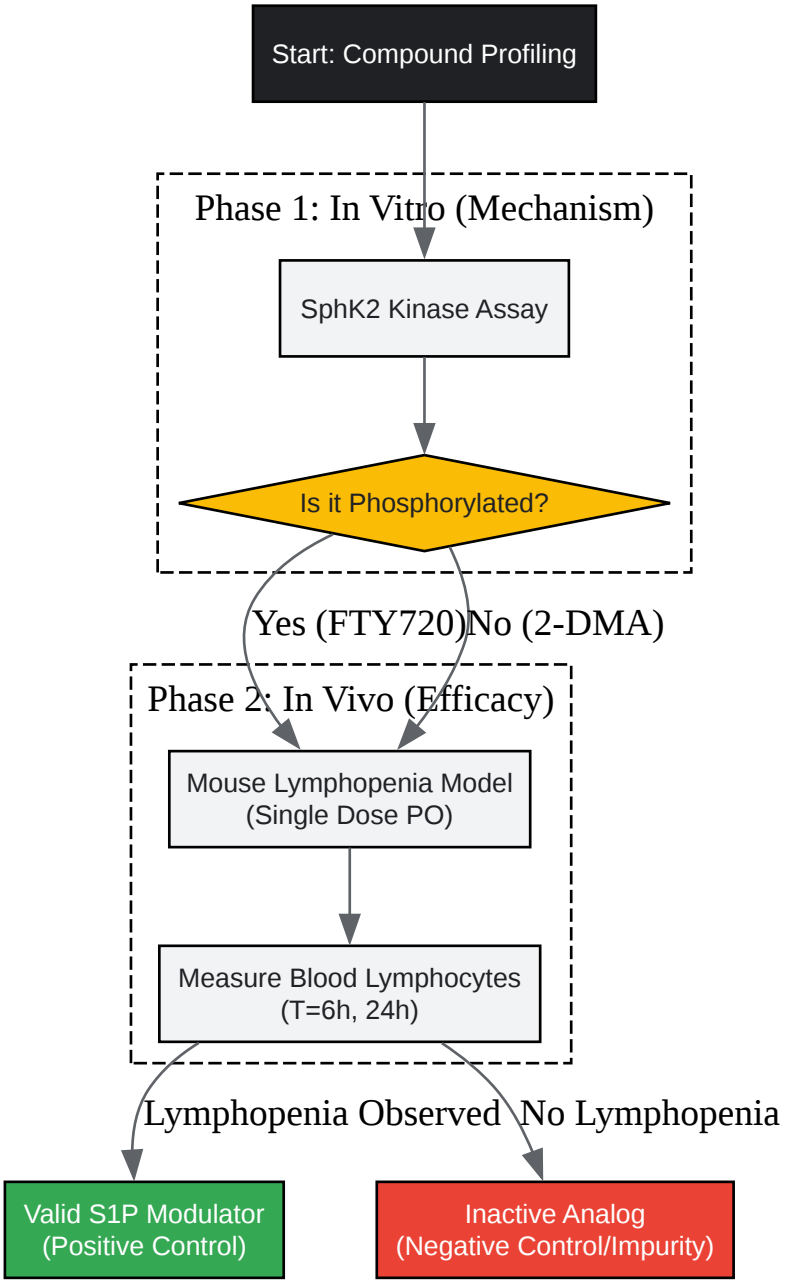
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Caption: The dimethyl group (Red path) prevents SphK2 phosphorylation, rendering the molecule unable to bind S1P receptors.

Diagram 2: Experimental Workflow (IVIVC Validation)

This workflow outlines the steps to qualify 2-DMA-Fingolimod as a negative control or reference standard.

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Caption: Workflow for establishing the In Vitro-In Vivo Correlation (IVIVC) for Fingolimod analogs.

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